

physical and chemical properties of 2,5-Dibromopyridine-3,4-diamine

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Compound of Interest

Compound Name: **2,5-Dibromopyridine-3,4-diamine**

Cat. No.: **B1395280**

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An In-Depth Technical Guide to **2,5-Dibromopyridine-3,4-diamine**: Properties, Synthesis, and Applications

Introduction

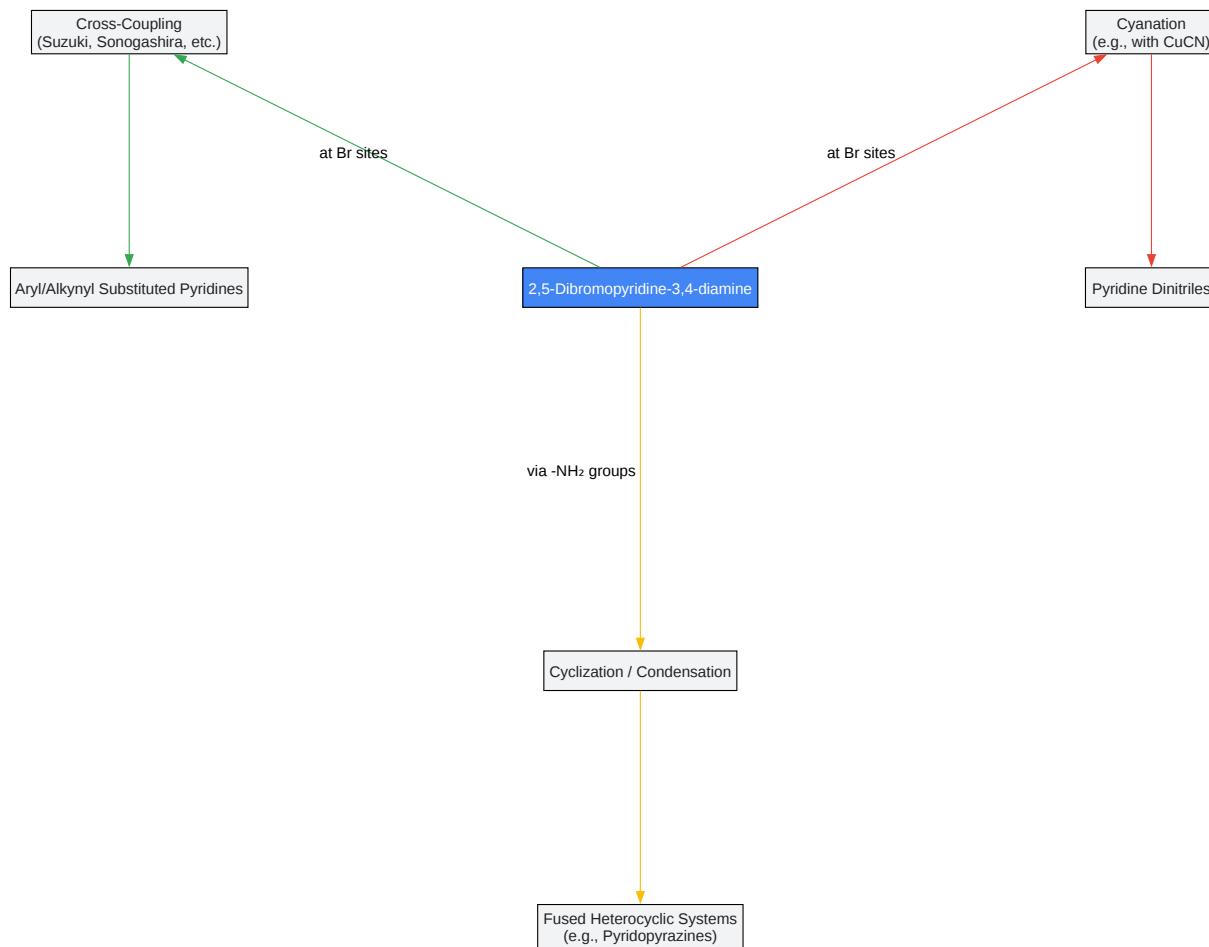
2,5-Dibromopyridine-3,4-diamine is a highly functionalized heterocyclic compound that has emerged as a critical building block in modern organic synthesis.^{[1][2]} Its unique molecular architecture, featuring a pyridine core substituted with two bromine atoms and two adjacent amino groups, offers a rich platform for constructing complex molecular frameworks.^[2] This guide provides a comprehensive overview of its physical and chemical properties, synthesis, and key applications, tailored for researchers and professionals in drug development and materials science. The strategic placement of reactive sites makes it an exceptionally versatile intermediate for creating novel pharmaceuticals and advanced materials.^{[1][2][3]}

Molecular Structure and Identification

The structural arrangement of **2,5-Dibromopyridine-3,4-diamine**, with its vicinal diamines and reactive bromine atoms, is central to its utility in synthetic chemistry.

- Chemical Name: **2,5-Dibromopyridine-3,4-diamine**^[4]
- CAS Number: 221241-11-8^{[1][4][5]}
- Molecular Formula: C₅H₅Br₂N₃^{[4][5]}

- Synonyms: 3,4-Diamino-2,5-dibromopyridine, 2,5-dibromo-3,4-pyridinediamine[4]



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